Application Note: Modular Synthesis of Ketonated Pheromones using Dimethyl (2-oxononyl)phosphonate

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Compound of Interest

Compound Name:	*Dimethyl (2-oxononyl)phosphonate*
CAS No.:	*37497-25-9*
Cat. No.:	*B029080*

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Executive Summary

Dimethyl (2-oxononyl)phosphonate is a specialized

-ketophosphonate reagent used to introduce a 2-oxononyl (

keto-alkyl) motif into aldehyde substrates. In pheromone synthesis, this reagent is the "tail-donor" of choice for constructing

-unsaturated ketones (enones). These enones serve as advanced intermediates for two major classes of semiochemicals:

- Saturated Ketone Pheromones: Found in stored-product pests and Lepidoptera (via hydrogenation).
- Allylic Alcohol Pheromones: Common in Diptera and Coleoptera (via stereoselective reduction).

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This guide details the mechanistic rationale, reaction protocol, and purification strategies for utilizing this reagent to synthesize bioactive lipid chains with high

-stereoselectivity.

Scientific Basis & Mechanism[1][2]

The Reagent: Structural Logic

The molecule consists of a dimethyl phosphonate head group attached to a 2-oxononyl chain.[1]

- Head Group:

  (Acidic methylene protons,

).

- Tail Group:

  (Heptyl ketone tail).

Unlike simple alkyl phosphonates, the presence of the

-carbonyl group significantly increases the acidity of the methylene protons, allowing for soft enolization under mild conditions (e.g., using bases like

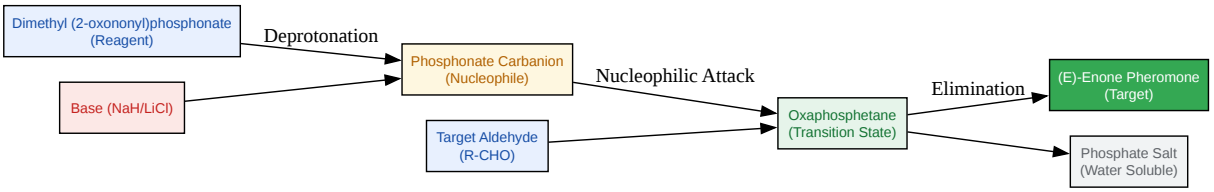
or NaH).

The HWE Pathway

The reaction follows the Horner-Wadsworth-Emmons mechanism.[2][3][4] The phosphonate is deprotonated to form a carbanion, which attacks the target aldehyde. The resulting alkoxy-phosphonate intermediate undergoes a rearrangement to form an oxaphosphetane, which collapses to yield the alkene and a water-soluble phosphate byproduct.[2]

Why this reagent? The "2-oxononyl" moiety specifically introduces a 9-carbon chain with a ketone at the C2 position relative to the new double bond. This is chemically equivalent to adding a nonan-2-one vinyl anion to an aldehyde.

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Figure 1: Mechanistic pathway for the synthesis of (E)-enone pheromones using **Dimethyl (2-oxononyl)phosphonate**.

Experimental Protocol: Synthesis of (E)-Alkenone Pheromone Precursors

This protocol describes the coupling of **Dimethyl (2-oxononyl)phosphonate** with a generic aldehyde (

) to form an

-

-unsaturated ketone. This method is adapted from high-yield prostaglandin synthesis workflows which utilize identical phosphonate chemistry [1].

Materials & Reagents

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Reagent	Equiv.	Role	Notes
Aldehyde Substrate	1.0	Electrophile	Dry, freshly distilled if possible.
Dimethyl (2-oxononyl)phosphonate	1.1 - 1.2	Nucleophile	CAS: 37497-25-9. Store at 4°C.
Sodium Hydride (NaH)	1.2	Base	60% dispersion in mineral oil.
THF (Tetrahydrofuran)	Solvent	Medium	Anhydrous, inhibitor-free.
Ammonium Chloride	Excess	Quench	Saturated aqueous solution.

Step-by-Step Methodology

Step 1: Activation of the Phosphonate[5]

- Flame-dry a 2-neck round-bottom flask under an argon or nitrogen atmosphere.
- Add NaH (1.2 equiv) to the flask. Wash the NaH with dry hexane (

) to remove mineral oil if high purity is required; otherwise, use as is.
- Suspend the NaH in anhydrous THF (concentration ~0.2 M). Cool the suspension to 0°C in an ice bath.
- Dissolve **Dimethyl (2-oxononyl)phosphonate** (1.1 equiv) in a minimal amount of THF.
- Add the phosphonate solution dropwise to the NaH suspension over 15 minutes.
  - Observation: Hydrogen gas evolution will occur. The solution typically turns clear or pale yellow as the carbanion forms.
- Stir at 0°C for 30 minutes to ensure complete deprotonation.

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Step 2: HWE Coupling

- Dissolve the Aldehyde (1.0 equiv) in anhydrous THF.
- Add the aldehyde solution dropwise to the phosphonate anion mixture at 0°C.
- Remove the ice bath and allow the reaction to warm to room temperature (20-25°C).
- Stir for 2–4 hours.
    - Monitoring: Check reaction progress via TLC (Thin Layer Chromatography). The phosphonate spot (polar) and aldehyde spot should disappear, replaced by a less polar enone spot.

Step 3: Workup & Isolation

- Quench the reaction by carefully adding saturated aqueous

  at 0°C.
- Extract the aqueous layer with Ethyl Acetate (

).
- Combine the organic layers and wash with Brine.
- Dry over anhydrous

  or

  .
- Filter and concentrate under reduced pressure (rotary evaporator).

Step 4: Purification

- Purify the crude oil via Flash Column Chromatography on silica gel.
- Eluent: Typically Hexanes:Ethyl Acetate (gradient from 95:5 to 80:20).

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- Result: The product is the

  -

  -unsaturated ketone.

Downstream Applications in Pheromone Synthesis

The enone product obtained from the protocol above is rarely the final pheromone. It is a "divergent intermediate" that can be transformed into specific bioactive motifs.

Pathway A: Saturated Ketones (Lepidoptera)

Many moth pheromones are long-chain saturated ketones or acetates derived from them.

- Transformation: Hydrogenation (

  , Pd/C).

- Outcome: The double bond is reduced, leaving a ketone at the specific position determined by the phosphonate chain length.

- Example: Synthesis of Orgyia (Tussock Moth) pheromone analogs.

Pathway B: Allylic Alcohols (Diptera/Coleoptera)

- Transformation: Luche Reduction (

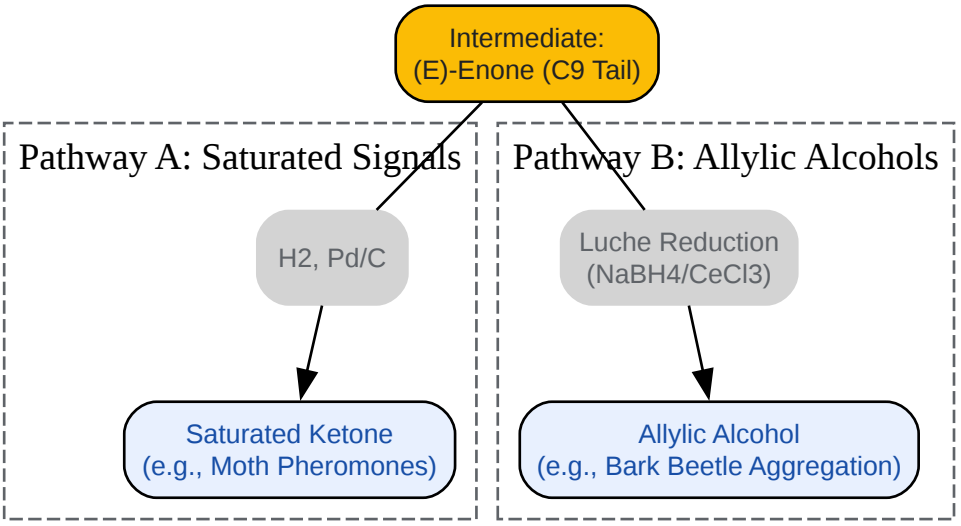
  ,

).

- Outcome: Selective 1,2-reduction of the ketone to an alcohol, preserving the double bond.

- Stereochemistry: Can be made enantioselective using CBS reduction.

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Figure 2: Divergent synthesis pathways from the HWE product.

Troubleshooting & Optimization

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Issue	Probable Cause	Corrective Action
Low Yield	Incomplete deprotonation	Ensure NaH is fresh; increase stirring time at 0°C; consider using (Masamune-Roush conditions) for base-sensitive aldehydes [2].
Poor (E/Z) Selectivity	Reaction temperature too high	Keep addition at 0°C. The HWE reaction is thermodynamically controlled to favor the -isomer, but lower temps enhance this.
Side Products	Michael Addition	Avoid excess base. Ensure the aldehyde is added to the phosphonate anion, not vice-versa.

References

- Ueno, R., et al. (1999). Prostaglandins E and anti-ulcers containing same. U.S. Patent No. 5,886,034. Washington, DC: U.S. Patent and Trademark Office.
    - Context: Describes the use of **Dimethyl (2-oxononyl)phosphonate** in the synthesis of 13,14-dihydro-15-keto-prostaglandin derivatives, establishing the baseline protocol for this reagent.
- Blanchette, M. A., Choy, W., Davis, J. T., Essenfeld, A. P., Masamune, S., Roush, W. R., & Sakai, T. (1984). Horner-Wadsworth-Emmons reaction: Use of lithium chloride and DBU for the preparation of alpha,beta-unsaturated esters and ketones. Tetrahedron Letters, 25(21), 2183-2186.
    - Context: Authoritative source for the "Masamune-Roush" modification, recommended in the troubleshooting section for sensitive substr

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- Santa Cruz Biotechnology. (2023). **Dimethyl (2-Oxononyl)phosphonate** Product Data Sheet.
  - Context: Verification of CAS 37497-25-9 and physical properties.[6]
- Maryanoff, B. E., & Reitz, A. B. (1989). The Wittig olefination reaction and modifications involving phosphoryl-stabilized carbanions.[3] Stereochemistry, mechanism, and selected synthetic aspects.[2][3][4][7][5][6][8][9][10] Chemical Reviews, 89(4), 863-927.
  - Context: The definitive review on the mechanism and stereoselectivity of HWE reactions.

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Sources

- 1. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 2. Wittig-Horner Reaction [organic-chemistry.org]
- 3. alfa-chemistry.com [alfa-chemistry.com]
- 4. Mechanism of the Phospha-Wittig–Horner Reaction - PMC [pmc.ncbi.nlm.nih.gov]
- 5. US5359115A - Methods for the synthesis of phosphonate esters - Google Patents [patents.google.com]
- 6. Organic Syntheses Procedure [orgsyn.org]
- 7. Enantiomerically Pure Phosphonated Carbocyclic 2'-Oxa-3'-Azanucleosides: Synthesis and Biological Evaluation - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Phosphonate synthesis by substitution or phosphonylation [organic-chemistry.org]
- 9. Phosphonate synthesis by substitution or phosphonylation [organic-chemistry.org]
- 10. researchgate.net [researchgate.net]
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